A Technical Guide to the Spectroscopic Characterization of 4-Chloro-2-methoxypyridine

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Compound of Interest

Compound Name:	*4-Chloro-2-methoxypyridine*
CAS No.:	*72141-44-7*
Cat. No.:	*B053492*

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This in-depth technical guide provides a comprehensive analysis of the spectroscopic data for **4-chloro-2-methoxypyridine**, a key intermediate in pharmaceutical and agrochemical research. Designed for researchers, scientists, and drug development professionals, this document offers not just raw data, but also the underlying scientific principles and practical insights necessary for the accurate identification and characterization of this compound. We will delve into the nuances of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS), providing a robust framework for understanding the molecule's structural features.

Introduction

4-Chloro-2-methoxypyridine (C_6H_6ClNO) is a substituted pyridine derivative with significant applications in organic synthesis.[1] Its structural elucidation is paramount for ensuring the purity and identity of synthesized compounds, and for understanding its reactivity in subsequent chemical transformations. Spectroscopic techniques are the cornerstone of this characterization, each providing a unique piece of the structural puzzle. This guide will walk you through the interpretation of its ^1H NMR, ^{13}C NMR, IR, and mass spectra, grounded in the principles of chemical structure and magnetic and vibrational properties.

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Molecular Structure and Spectroscopic Correlation

The structural features of **4-chloro-2-methoxypyridine**, including the electronegative chlorine and methoxy substituents on the pyridine ring, give rise to a distinct spectroscopic fingerprint. Understanding the interplay of these features is crucial for accurate spectral interpretation.

Caption: Molecular structure of **4-Chloro-2-methoxypyridine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of **4-chloro-2-methoxypyridine** is characterized by distinct signals for the methoxy protons and the three aromatic protons on the pyridine ring.

Experimental Data:

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Coupling Constant (J) Hz
7.99	d	1H	H-6	6.0
6.81	dd	1H	H-5	6.0, 2.0
6.70	d	1H	H-3	2.0
3.91	s	3H	-OCH$_3$	-

Data sourced from ChemicalBook. [1]

Interpretation:

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The downfield shift of the H-6 proton (7.99 ppm) is attributed to the deshielding effect of the adjacent electronegative nitrogen atom. The H-5 proton appears as a doublet of doublets due to coupling with both H-6 and H-3. The H-3 proton is a doublet, coupling only with H-5. The sharp singlet at 3.91 ppm with an integration of 3H is characteristic of the methoxy group protons.

^{13}C NMR Spectroscopy

While specific experimental data for the ^{13}C NMR of **4-chloro-2-methoxypyridine** is not readily available in the searched literature, we can predict the approximate chemical shifts based on the analysis of similar substituted pyridines.[2][3]

Predicted ^{13}C NMR Chemical Shifts:

Carbon Atom	Predicted Chemical Shift (δ) ppm	Rationale
C-2	163-165	Attached to both nitrogen and oxygen, highly deshielded.
C-4	145-148	Attached to chlorine, deshielded.
C-6	148-150	Adjacent to nitrogen, deshielded.
C-5	115-118	Influenced by adjacent chloro and methoxy groups.
C-3	108-112	Shielded relative to other ring carbons.
-OCH_3	53-55	Typical range for a methoxy carbon.

The prediction is based on the known effects of substituents on the pyridine ring. The carbons directly attached to electronegative atoms (N, O, Cl) will be the most downfield.

Infrared (IR) Spectroscopy

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IR spectroscopy provides valuable information about the functional groups present in a molecule. For **4-chloro-2-methoxypyridine**, we expect to see characteristic absorptions for the C-O, C-Cl, and aromatic C-N and C=C bonds.

Expected IR Absorption Bands:

Wavenumber (cm^{-1})	Intensity	Assignment
3100-3000	Medium-Weak	Aromatic C-H stretch
2950-2850	Medium	-OCH_3 C-H stretch
1600-1550	Strong	Aromatic C=N stretch
1500-1400	Strong	Aromatic C=C stretch
1300-1200	Strong	C-O (asymmetric) stretch
1050-1000	Medium	C-O (symmetric) stretch
850-750	Strong	C-Cl stretch

The presence of strong bands in the 1600-1400 cm^{-1} region confirms the aromatic pyridine ring. The C-O and C-Cl stretching vibrations are also key diagnostic peaks.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its identity.

Expected Mass Spectrum Data:

- Molecular Ion (M^+): The molecular ion peak is expected at m/z 143, corresponding to the molecular weight of the molecule with the ^{35}Cl isotope.
- M+2 Peak: Due to the natural abundance of the ^{37}Cl isotope (approximately 24.23%), a significant peak at m/z 145 is expected, with an intensity of about one-third of the M^+ peak. [4] The presence of this M/M+2 isotopic pattern is a strong indicator of a chlorine-containing compound.

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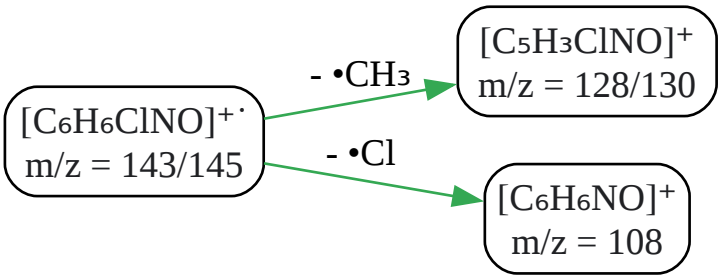
- Key Fragmentation Pathways: The fragmentation of **4-chloro-2-methoxypyridine** would likely involve the loss of a methyl radical (•CH₃) from the methoxy group to give a fragment at m/z 128, or the loss of a chlorine radical (•Cl) to give a fragment at m/z 108.



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Sources

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